Application Note: 7-Ethynylquinoline as a Fluorescent Probe for Bioimaging

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Compound of Interest

Compound Name:	*7-Ethynylquinoline*
CAS No.:	*103987-80-0*
Cat. No.:	*B1358350*

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Abstract

7-Ethynylquinoline (7-EQ) is a versatile, small-molecule fluorogenic scaffold designed for high-fidelity bioimaging. Distinguished by its compact quinoline core and a reactive ethynyl (alkyne) handle, 7-EQ serves a dual purpose in chemical biology. It functions primarily as a bioorthogonal reporter for the detection of azide-labeled metabolic targets (DNA, RNA, proteins) via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC). Secondarily, it acts as an activity-based probe (ABP) for specific oxidoreductases (e.g., Cytochrome P450s), where the ethynyl moiety serves as a mechanism-based "warhead" for covalent enzyme labeling. This guide details the photophysical properties, mechanisms of action, and optimized protocols for deploying 7-EQ in cellular imaging.

Part 1: Technical Overview & Mechanism

Chemical & Photophysical Properties

The quinoline ring system provides a stable, blue-fluorescent scaffold. The 7-position substitution with an ethynyl group extends the conjugation slightly but, more importantly, provides a bio-reactive handle.

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Property	Value / Description	Notes
Molecular Formula	$C_{11}H_7N$	Small size minimizes steric perturbation.
Molecular Weight	~153.18 g/mol	High cell permeability.
Excitation Max (λex)	340 – 360 nm	UV/Blue excitation (DAPI filter compatible).
Emission Max (λem)	430 – 460 nm	Blue emission.
Solubility	DMSO (High), Ethanol (Moderate)	Low solubility in pure water; requires co-solvent.
Fluorescence Response	Fluorogenic (Turn-On)	Fluorescence quantum yield typically increases upon triazole formation (Click) or rigidification in enzyme active sites.

Mechanisms of Action[1][2][3]

A. Bioorthogonal "Click" Reporter (Primary Application)

7-EQ acts as the alkyne partner in "Click Chemistry." When cells are metabolically labeled with an azide-containing precursor (e.g., Azidohomoalanine for proteins, EdU for DNA), 7-EQ covalently ligates to the azide via CuAAC.

- Mechanism: The formation of the 1,2,3-triazole ring often stabilizes the quinoline fluorophore, reducing non-radiative decay and resulting in a "turn-on" fluorescence effect.

B. Activity-Based Protein Profiling (Enzyme Targeting)

The terminal alkyne group is a known "suicide substrate" moiety for Cytochrome P450 (CYP) enzymes.

- Mechanism: The CYP enzyme attempts to oxidize the triple bond, generating a reactive ketene or radical intermediate. This intermediate covalently alkylates the heme cofactor or an active site amino acid, permanently tagging the enzyme with the fluorescent quinoline core.

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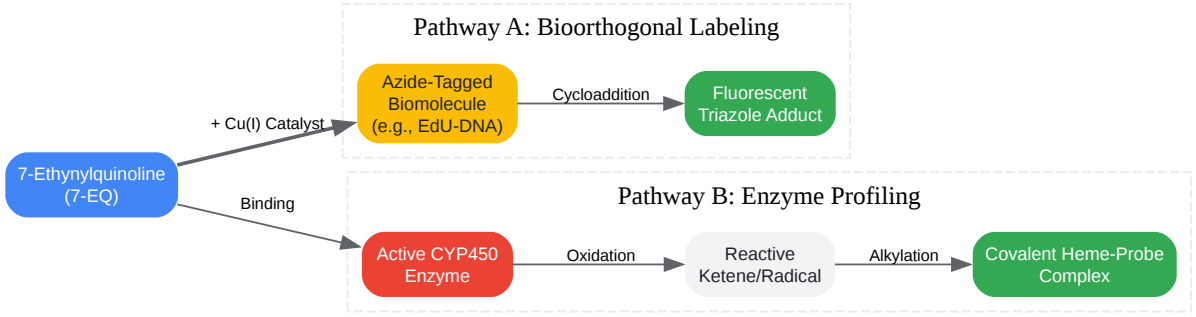
Mechanistic Visualization

The following diagram illustrates the dual pathways for 7-EQ labeling:



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Caption: Dual mechanistic pathways of **7-Ethynylquinoline**: (A) Copper-catalyzed click ligation to azides and (B) Mechanism-based inactivation of P450 enzymes.

Part 2: Experimental Protocols

Preparation of Stock Solutions

- Stock Concentration: 10 mM in anhydrous DMSO.
- Storage: Aliquot into light-protective amber tubes. Store at -20°C. Stable for 6 months.
- Working Solution: Dilute to 1–10 µM in PBS or culture medium immediately before use. Note: Ensure final DMSO concentration is < 0.5% to avoid cytotoxicity.

Protocol A: Bioorthogonal Imaging of DNA Synthesis (EdU Labeling)

This protocol uses 7-EQ to visualize proliferating cells that have incorporated 5-Ethynyl-2'-deoxyuridine (EdU) or Azido-dUTP. Note: Since 7-EQ is an alkyne, it pairs with Azide-tagged metabolites.

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Reagents Required:

- 5-Azido-2'-deoxyuridine (Az-dU) or Azidohomoalanine (AHA).
- Fixative: 4% Paraformaldehyde (PFA).
- Permeabilization Buffer: 0.5% Triton X-100 in PBS.
- Click Cocktail: 2 mM $CuSO_4$, 10 mM Sodium Ascorbate, 10 µM 7-EQ.

Step-by-Step Workflow:

- Metabolic Labeling: Incubate live cells with 10 µM Az-dU for 2–24 hours (depending on cell cycle speed).
- Wash & Fix: Wash cells 2x with PBS. Fix with 4% PFA for 15 minutes at Room Temperature (RT).
- Permeabilization: Wash 2x with PBS. Incubate with Permeabilization Buffer for 20 minutes.
- Click Reaction:
  - Prepare fresh Click Cocktail. Order of addition matters: PBS -> $CuSO_4$ -> 7-EQ -> Ascorbate (add last).
  - Add cocktail to cells and incubate for 30 minutes at RT in the dark.
- Wash: Wash 3x with PBS containing 0.1% Tween-20 (PBST) to remove unreacted probe.
- Imaging: Image using DAPI filter set (Ex: ~350 nm, Em: ~450 nm).

Protocol B: Activity-Based Profiling of CYP450s

This protocol utilizes the "suicide substrate" property of 7-EQ to label active P450 enzymes in live cells (e.g., Hepatocytes).

Step-by-Step Workflow:

- Seeding: Plate hepatocytes or CYP-expressing cells (e.g., HepG2) on glass coverslips.

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- Pulse Labeling: Replace media with serum-free media containing 5–20 µM 7-EQ.
- Incubation: Incubate for 1–4 hours at 37°C.
  - Control: Pre-incubate a separate set of cells with a broad-spectrum P450 inhibitor (e.g., 1-Aminobenzotriazole, 1 mM) for 30 mins prior to 7-EQ addition to validate specificity.
- Wash: Wash cells 3x with warm PBS to remove unbound probe.
- Fixation (Optional): Cells can be fixed with methanol (ice-cold) for 10 minutes to precipitate proteins and lock the probe in place.
- Imaging: Acquire images immediately. Active enzymes will appear as punctate, ER-localized blue fluorescence.

Part 3: Data Interpretation & Troubleshooting

Expected Results

Parameter	Bioorthogonal (Click)	Enzyme Profiling (CYP)
Localization	Nucleus (if DNA tagged), Cytosol (if Protein tagged)	Endoplasmic Reticulum (ER)
Signal Type	High contrast, specific structural staining	Diffuse to punctate reticular staining
Background	Low (after wash); Unreacted probe is washed out	Moderate (requires extensive washing)

Troubleshooting Guide

- Issue: High Background Fluorescence.
  - Cause: Hydrophobic non-specific binding of the quinoline ring.
  - Solution: Increase washing steps with PBST (PBS + 0.1% Tween-20) or wash with 50% Methanol in PBS if cells are fixed.
- Issue: No Signal in Click Reaction.

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- Cause: Oxidation of Copper(I) or inactive Ascorbate.
- Solution: Prepare Sodium Ascorbate fresh. Use a stabilizing ligand (e.g., THPTA) in the Click Cocktail to protect Cu(I).

- Issue: Photobleaching.
  - Cause: Quinolines can be susceptible to UV-induced bleaching.
  - Solution: Use antifade mounting medium (e.g., Fluoromount-G). Minimize laser exposure/intensity.

Part 4: References

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Sources

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